

An In-depth Technical Guide to the Safety and Handling of Diphenylacetic Anhydride

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Compound of Interest

Compound Name: *Diphenylacetic anhydride*

Cat. No.: *B154452*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **diphenylacetic anhydride**, a compound utilized in various chemical syntheses. Due to limited direct data on **diphenylacetic anhydride**, this document synthesizes information from safety data sheets for the closely related compound, diphenylacetic acid, and general safety protocols for chemical anhydrides. Anhydrides are generally more reactive than their corresponding carboxylic acids, particularly towards moisture, and precautions should be adapted accordingly.

Hazard Identification and Classification

Diphenylacetic anhydride is a derivative of diphenylacetic acid and should be handled as a hazardous substance. Based on data for the acid, the anhydride is expected to be harmful if swallowed and cause serious eye irritation.[\[1\]](#)[\[2\]](#) It may also cause skin and respiratory tract irritation.[\[3\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H412: Harmful to aquatic life with long lasting effects.[\[1\]](#)[\[2\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1][4]
- P270: Do not eat, drink or smoke when using this product.[1][2]
- P273: Avoid release to the environment.[1][2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4][5]

Quantitative Safety Data

The following table summarizes key quantitative data, primarily based on the properties of diphenylacetic acid as a proxy.

Property	Value	Source Citation
Acute Oral Toxicity (LD50)	5,540 mg/kg (Rat)	[6][7]
3,200 mg/kg (Mouse)	[7]	
Melting Point/Range	147 - 149 °C / 297 - 300 °F (for acid)	[1]
Vapor Pressure	9.63E-06 mm Hg (for acid)	[8]
Molecular Formula	C28H22O3	[9]
Molecular Weight	406.48 g/mol	[9]

Safe Handling and Experimental Protocols

3.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[4][10]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][5][10]

3.2. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield (US: NIOSH/MSHA; EU: EN 166) are mandatory to prevent eye contact.[4][5][11]
- Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves for integrity before each use and use proper removal techniques to avoid skin contamination.[4][10][12]
- Skin and Body Protection: A flame-retardant lab coat and appropriate protective clothing should be worn to prevent skin exposure.[4][12][13] Contaminated clothing must be removed immediately and washed before reuse.[4][5]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter.[10][13]

3.3. General Handling Protocol

- Preparation: Before handling, review the Safety Data Sheet (SDS) and this guide. Ensure all necessary PPE is available and in good condition.
- Dispensing: Avoid generating dust. Use spark-proof tools and handle in a fume hood.[14] Keep the container tightly closed when not in use.[3][4][11]
- Procedure: Avoid contact with skin, eyes, and clothing.[5][11] Do not breathe dust or vapors. [13]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[4][5] Do not eat, drink, or smoke in the work area.[1][2] Clean the work area and decontaminate any surfaces.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and moisture.[3][11]

Emergency Procedures

4.1. First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[1][2][3] If the victim is conscious, give two glasses of water.[1]

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3][4][12]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes.[3][4][12]
- In Case of Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4][5] Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist.[1]

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5][13]
- Specific Hazards: The material is combustible.[1] Thermal decomposition can release irritating gases and vapors, including carbon monoxide and carbon dioxide.[5][11] Forms explosive mixtures with air on intense heating.[1]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[5][11][13]

4.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation.[11] Avoid dust formation and contact with the substance.[6] Wear the appropriate level of PPE as described in Section 3.2.
- Environmental Precautions: Prevent the product from entering drains, surface water, or the ground water system.[1]
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5][11]

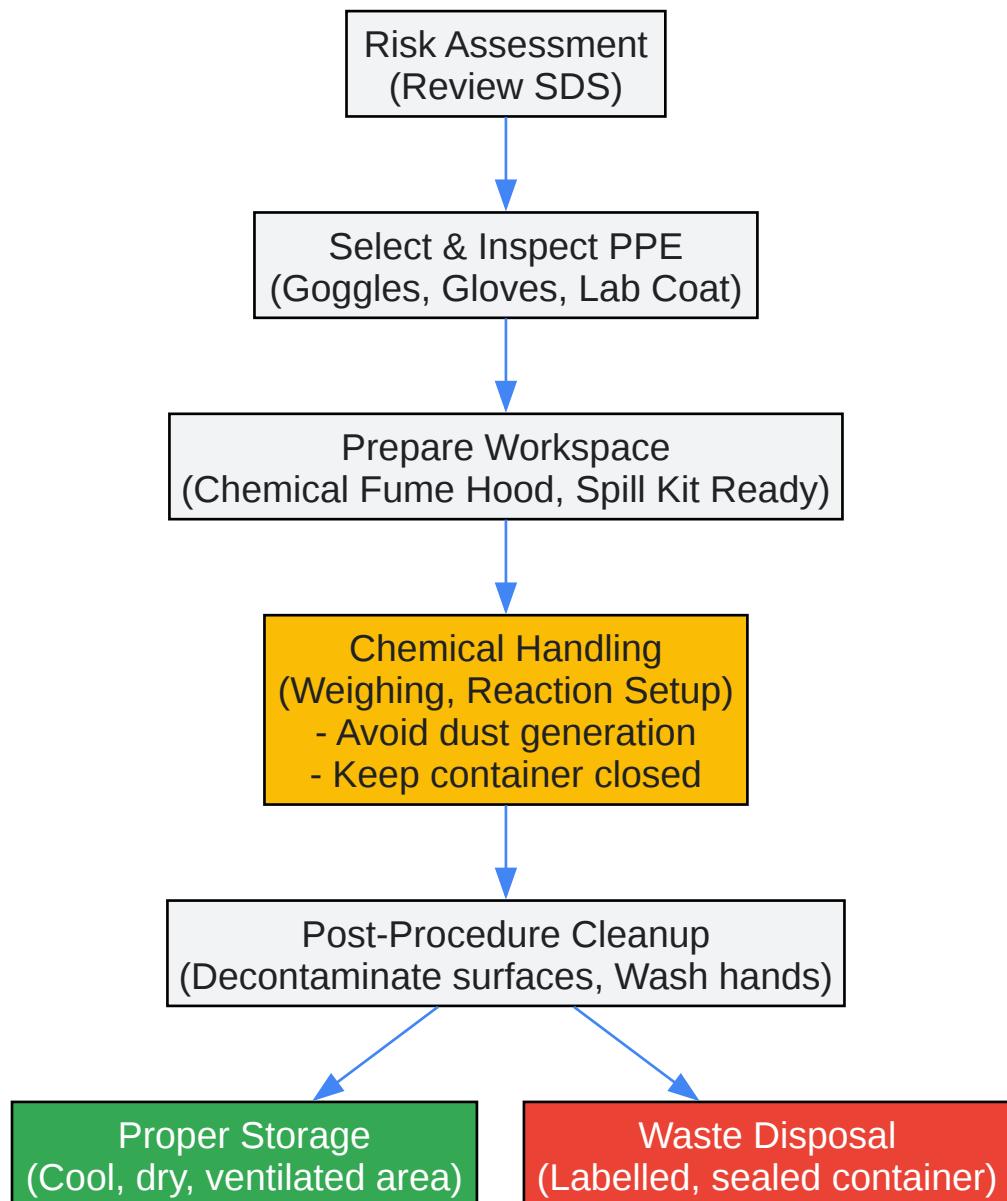
Disposal Considerations

Dispose of **diphenylacetic anhydride** and its containers in accordance with all local, regional, and national regulations.[\[1\]](#)[\[2\]](#) Do not mix with other waste.[\[1\]](#) Leave the chemical in its original container for disposal.[\[1\]](#)

Workflow and Pathway Visualizations

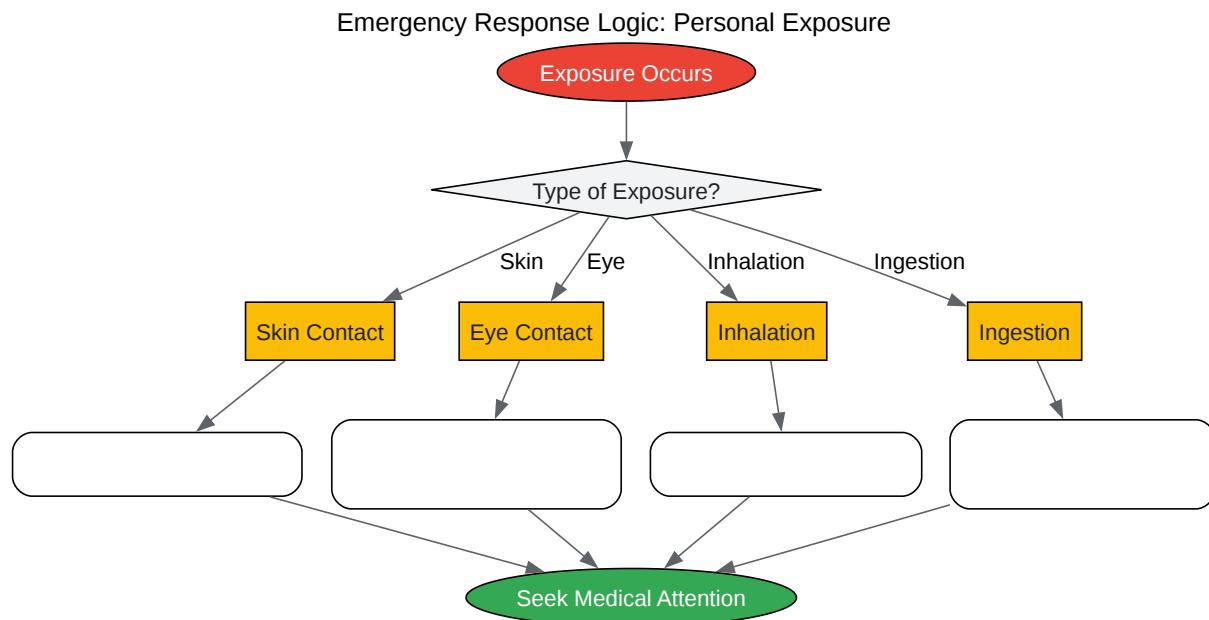
The following diagrams illustrate key procedural workflows for ensuring safety when handling **diphenylacetic anhydride**.

Safe Handling Workflow for Diphenylacetic Anhydride



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Caption: Workflow for the safe handling of **diphenylacetic anhydride**.



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Caption: Decision pathway for first aid response to exposure.

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References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. 2,2-Diphenylacetic acid(117-34-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 8. Diphenylacetic acid - Hazardous Agents | Haz-Map [haz-map.com]
- 9. calpaclab.com [calpaclab.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. fishersci.com [fishersci.com]
- 12. depts.washington.edu [depts.washington.edu]
- 13. fishersci.com [fishersci.com]
- 14. ineos.com [ineos.com]
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